

# Solution-Based Synthesis of Cesium Tribromide: Application Notes and Protocols

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## Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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## Abstract

This document provides detailed application notes and protocols for the solution-based synthesis of **Cesium Tribromide** ( $\text{CsBr}_3$ ). Two primary synthesis methodologies are presented: the direct reaction of Cesium Bromide with elemental Bromine and a hydrothermal synthesis route. These protocols are designed to be replicable in a standard laboratory setting. Additionally, this guide includes a summary of the key physicochemical properties of **Cesium Tribromide** and a protocol for its purification via recrystallization.

## Introduction

**Cesium tribromide** ( $\text{CsBr}_3$ ) is an inorganic compound that exists as a charge-transfer complex between a cesium cation ( $\text{Cs}^+$ ) and a tribromide anion ( $\text{Br}_3^-$ ). It typically appears as orange to dark red crystals and is of interest for various applications in synthetic chemistry and materials science. Unlike the more extensively studied cesium lead tribromide ( $\text{CsPbBr}_3$ ) perovskites,  $\text{CsBr}_3$  does not contain lead, making it a potentially valuable compound in research areas where the toxicity of lead is a concern.

This document outlines two reliable solution-based methods for the synthesis of **Cesium Tribromide**.

## Physicochemical Properties

A summary of the key physical and chemical properties of **Cesium Tribromide** is provided in the table below for easy reference.

Property	Value	Reference
Chemical Formula	CsBr <sub>3</sub>	[1]
Molar Mass	372.617 g/mol	[2]
Appearance	Orange solid, Dark red crystals	[2]
Crystal System	Orthorhombic	[2]
Space Group	Pnma	[2]
Melting Point	Decomposes upon melting	N/A
Solubility	Soluble in aqueous solutions with excess bromine. Decomposes in pure water.	[2]

## Synthesis Protocols

Two primary methods for the solution-based synthesis of **Cesium Tribromide** are detailed below.

### Method 1: Direct Reaction of Cesium Bromide and Bromine

This method involves the direct reaction of Cesium Bromide with liquid Bromine in an aqueous solution. The excess bromine helps to stabilize the tribromide ion in solution, allowing for the crystallization of CsBr<sub>3</sub>.

Experimental Workflow:



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Caption: Workflow for the synthesis of  $\text{CsBr}_3$  via direct reaction.

Materials:

Reagent	Formula	Purity
Cesium Bromide	CsBr	$\geq 99.9\%$
Bromine	$\text{Br}_2$	$\geq 99.5\%$
Deionized Water	$\text{H}_2\text{O}$	High Purity

Protocol:

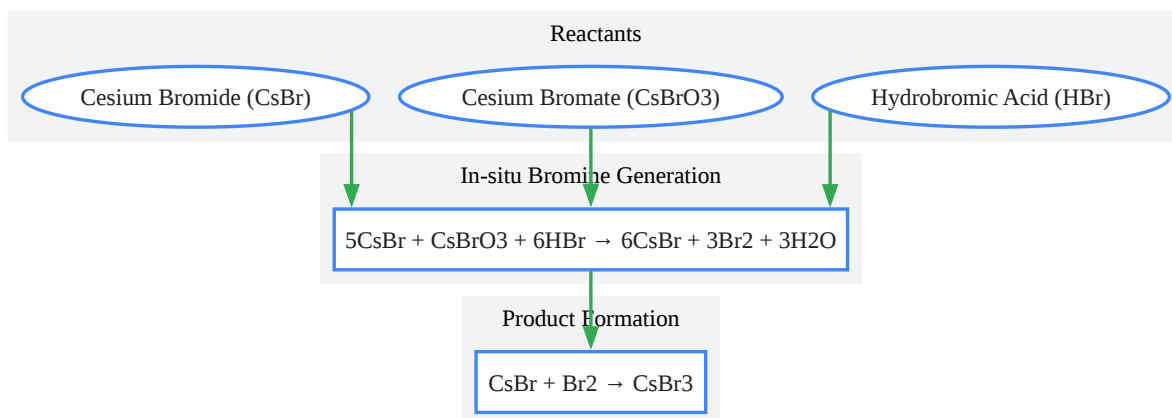
- Prepare a concentrated aqueous solution of Cesium Bromide (CsBr).
- In a well-ventilated fume hood, carefully add a molar excess of liquid Bromine ( $\text{Br}_2$ ) to the CsBr solution. The solution should turn a deep reddish-brown.
- Stir the solution at room temperature until the bromine has fully reacted with the bromide ions to form tribromide ions.
- Allow the solution to slowly evaporate in the fume hood. As the solvent evaporates, dark red crystals of **Cesium Tribromide** will form.
- Isolate the crystals by filtration.

- Wash the crystals sparingly with a small amount of a cold, non-polar solvent in which  $\text{CsBr}_3$  is insoluble to remove any residual bromine.
- Dry the crystals under vacuum to obtain the final product.

## Method 2: Hydrothermal Synthesis

This method avoids the use of free bromine by generating it in situ through the reaction of a bromide and a bromate under acidic conditions.

Reaction Pathway:



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Caption: Reaction pathway for the hydrothermal synthesis of  $\text{CsBr}_3$ .

Materials:

Reagent	Formula	Purity
Cesium Bromide	CsBr	≥ 99.9%
Cesium Bromate	CsBrO <sub>3</sub>	≥ 99%
Hydrobromic Acid	HBr	48% aqueous solution
Deionized Water	H <sub>2</sub> O	High Purity

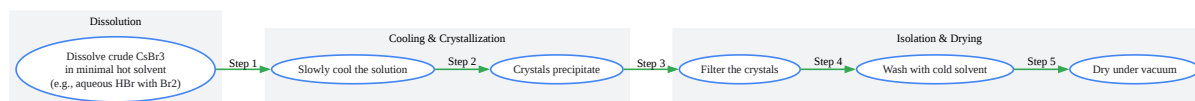
#### Protocol:

- In a Teflon-lined stainless-steel autoclave, combine stoichiometric amounts of Cesium Bromide (CsBr), Cesium Bromate (CsBrO<sub>3</sub>), and a slight excess of hydrobromic acid (HBr).
- Add a minimal amount of deionized water to dissolve the reactants.
- Seal the autoclave and heat it to a temperature between 120-180 °C for 24-48 hours. The exact temperature and time may need to be optimized depending on the desired crystal size and yield.
- Allow the autoclave to cool slowly to room temperature.
- Open the autoclave in a fume hood and collect the resulting crystals.
- Wash the crystals with a small amount of cold deionized water to remove any unreacted starting materials.
- Dry the crystals under vacuum.

## Purification Protocol: Recrystallization

For applications requiring high-purity **Cesium Tribromide**, recrystallization can be performed.

Workflow for Recrystallization:



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Caption: General workflow for the recrystallization of CsBr<sub>3</sub>.

Protocol:

- Dissolve the crude **Cesium Tribromide** in a minimal amount of a suitable hot solvent. A good solvent system is a concentrated aqueous solution of hydrobromic acid containing a small amount of elemental bromine to prevent the decomposition of the tribromide ion.
- Once the solid is completely dissolved, allow the solution to cool slowly to room temperature.
- Further cooling in an ice bath can promote maximum crystal formation.
- Isolate the purified crystals by filtration.
- Wash the crystals with a small amount of a cold, appropriate solvent.
- Dry the purified crystals under vacuum.

## Safety Precautions

- Bromine (Br<sub>2</sub>): is highly toxic, corrosive, and a strong oxidizing agent. All manipulations involving liquid bromine must be carried out in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Hydrobromic Acid (HBr): is a strong, corrosive acid. Handle with care and appropriate PPE.

- Hydrothermal Synthesis: involves high temperatures and pressures. Use a properly rated and maintained autoclave and follow all manufacturer's safety guidelines.

Disclaimer: These protocols are intended for use by trained professionals in a laboratory setting. All necessary safety precautions should be taken. The user is solely responsible for any risks associated with the implementation of these procedures.

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## References

- 1. CID 3470664 | Br<sub>3</sub>Cs-2 | CID 3470664 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Caesium tribromide - Wikipedia [en.wikipedia.org]
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